

Safety, handling, and toxicity information for 8-Bromo-1,6-naphthyridine

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Compound of Interest

Compound Name: 8-Bromo-1,6-naphthyridine

Cat. No.: B099855

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An In-depth Technical Guide to the Safe Handling, and Toxicity of **8-Bromo-1,6-naphthyridine**
For Researchers, Scientists, and Drug Development Professionals

Introduction: Navigating the Chemistry of 8-Bromo-1,6-naphthyridine

8-Bromo-1,6-naphthyridine is a heterocyclic compound that serves as a valuable building block in medicinal chemistry and materials science. The naphthyridine scaffold, a fusion of two pyridine rings, is a recognized pharmacophore present in numerous biologically active molecules.^[1] The introduction of a bromine atom at the 8-position provides a versatile handle for further chemical modifications, making it a key intermediate in the synthesis of novel therapeutic agents and functional materials.^[2] Naphthyridine derivatives have shown a wide range of pharmacological activities, including antimicrobial, anticancer, and anti-inflammatory properties.^{[2][3][4][5]}

While the synthetic utility of **8-Bromo-1,6-naphthyridine** is significant, a thorough understanding of its safety, handling, and toxicological profile is paramount for any researcher or professional working with this compound. This guide provides a comprehensive overview of the known hazards, recommended handling procedures, and emergency responses associated with **8-Bromo-1,6-naphthyridine**, adopting the perspective of a senior application scientist to bridge the gap between raw data and practical laboratory application.

Section 1: Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **8-Bromo-1,6-naphthyridine** is classified with the following hazards:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[6][7]
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[6][7]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[6][7]

The signal word for this compound is "Warning".[6][7] The corresponding GHS pictogram is the exclamation mark.

Physicochemical Properties Relevant to Safety

Property	Value	Source
Molecular Formula	C8H5BrN2	[6][7]
Molecular Weight	209.04 g/mol	[6][7]
Appearance	Solid	[8]
Boiling Point	312°C at 760 mmHg	[8]
Storage Temperature	4°C	[8]

Section 2: Toxicological Profile: Addressing the Data Gaps

A critical aspect of the toxicological assessment of **8-Bromo-1,6-naphthyridine** is the prevalence of "no data available" for many key endpoints in publicly accessible safety data sheets.[6][9] This includes a lack of information on:

- Acute oral, dermal, and inhalation toxicity (LD50/LC50)
- Carcinogenicity

- Mutagenicity
- Reproductive toxicity
- Chronic exposure effects

The absence of this data does not imply safety. On the contrary, it necessitates a more cautious and conservative approach to handling. For compounds with unknown toxicological profiles, it is prudent to treat them as potentially hazardous and to minimize exposure through rigorous engineering controls and personal protective equipment.

The known irritant properties of **8-Bromo-1,6-naphthyridine** suggest that the compound can cause local tissue damage upon contact. The respiratory irritation potential highlights the importance of avoiding the inhalation of dust or aerosols.

Section 3: Safe Handling and Storage Protocols

Adherence to meticulous handling and storage procedures is essential to mitigate the risks associated with **8-Bromo-1,6-naphthyridine**.

Handling

- Ventilation: All handling of **8-Bromo-1,6-naphthyridine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[10\]](#) This is crucial to minimize the risk of inhaling dust or vapors, which can cause respiratory irritation.[\[6\]](#)[\[7\]](#)
- Avoid Contact: Direct contact with the skin and eyes must be strictly avoided.[\[6\]](#)[\[11\]](#) Wear appropriate personal protective equipment (PPE) at all times.
- Dust Formation: Avoid the formation of dust and aerosols.[\[11\]](#) Use non-sparking tools for handling the solid material.
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[10\]](#)

Storage

- Container: Store in a tightly closed container in a dry and cool place.[\[6\]](#)[\[12\]](#)

- Ventilation: The storage area should be well-ventilated.[\[6\]](#)
- Incompatibilities: Store away from incompatible materials, though specific incompatibilities are not well-documented. A general best practice is to store it separately from strong oxidizing agents.
- Security: For larger quantities, consider storing in a locked cabinet or area to restrict access.
[\[6\]](#)

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

The selection of engineering controls and PPE should be based on a thorough risk assessment of the specific procedures being performed.

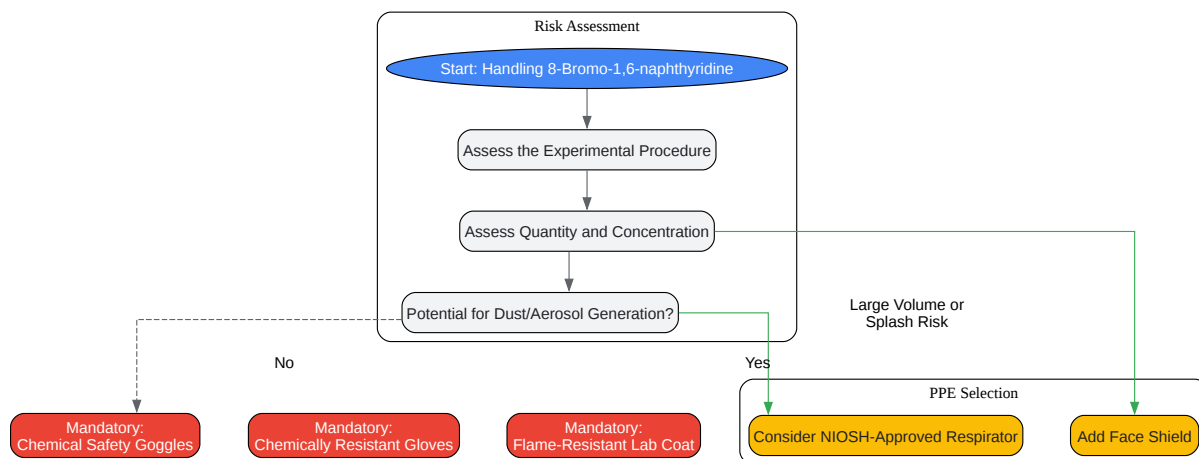
Engineering Controls

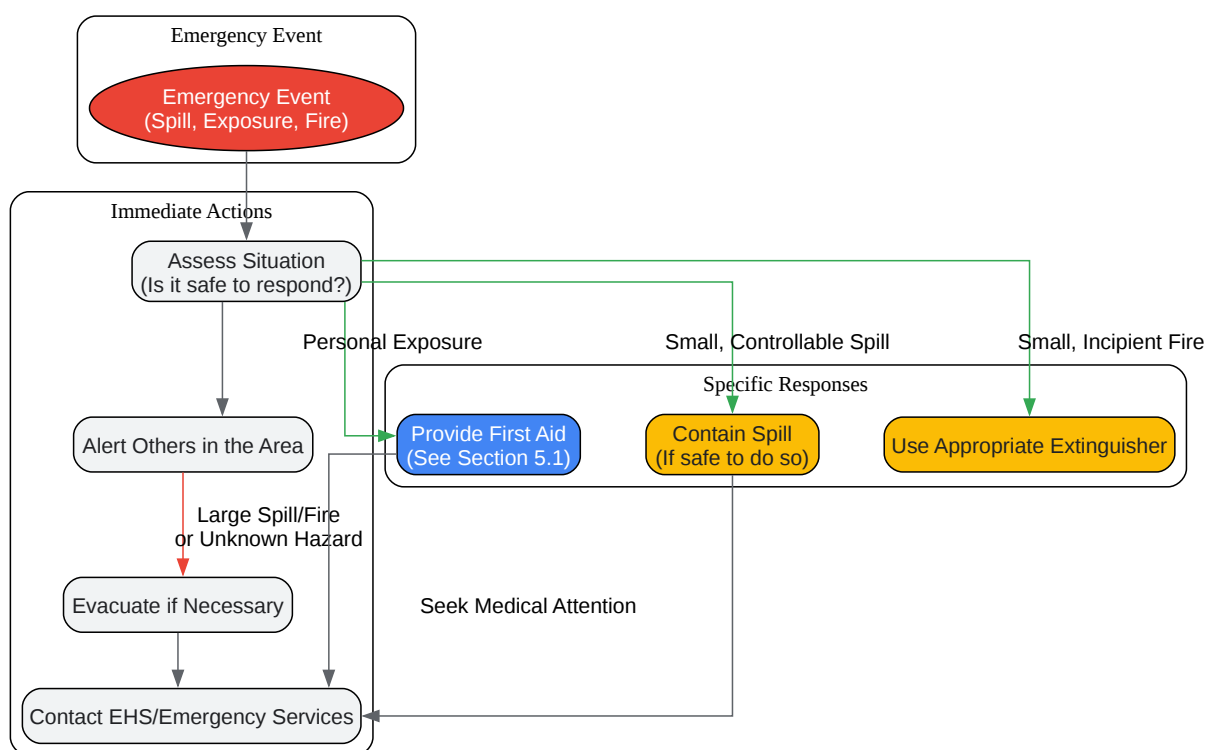
- Chemical Fume Hood: As the primary engineering control, a properly functioning chemical fume hood is essential for all operations that may generate dust, aerosols, or vapors of **8-Bromo-1,6-naphthyridine**.[\[10\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[13\]](#) For procedures with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[13\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. Given the lack of specific permeation data for **8-Bromo-1,6-naphthyridine**, nitrile or neoprene gloves are a reasonable starting point. For handling chemicals of unknown toxicity, double gloving or using a laminate glove under a standard disposable glove is recommended.[\[13\]](#) Always inspect gloves for integrity before use and dispose of them properly after handling the compound.[\[14\]](#)

- Lab Coat: A flame-resistant lab coat should be worn at all times in the laboratory.^[13]
Ensure it is fully buttoned.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating significant dust, a NIOSH-approved respirator with an appropriate particulate filter may be necessary. The need for respiratory protection should be determined by a formal risk assessment and institutional environmental health and safety (EHS) guidelines.





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Caption: Emergency Response Flowchart for Incidents Involving **8-Bromo-1,6-naphthyridine**.

Section 6: Disposal Considerations

All waste containing **8-Bromo-1,6-naphthyridine** must be treated as hazardous waste.

- Waste Segregation: Do not mix **8-Bromo-1,6-naphthyridine** waste with other waste streams. [15] It should be collected in a designated, leak-proof, and clearly labeled hazardous waste container. [15]* Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name "**8-Bromo-1,6-naphthyridine**". [15]* Disposal: Arrange for disposal through your institution's EHS department or a licensed chemical disposal company. [6][9][15] Do not dispose of this chemical down the drain or in the regular trash. [11] [15]

Section 7: Conclusion and Professional Insights

8-Bromo-1,6-naphthyridine is a compound of significant interest in drug discovery and development. Its utility, however, is paired with clear, though not fully characterized, hazards. The primary risks identified are skin, eye, and respiratory irritation. The significant gaps in the toxicological data mandate a conservative and proactive safety culture when handling this compound.

For the research professional, this means not just following protocols, but understanding the rationale behind them. The call for using a fume hood is not just a suggestion; it is a critical barrier against respiratory irritation. The recommendation for specific PPE is based on the known irritant properties and the unknown systemic effects. By treating **8-Bromo-1,6-naphthyridine** with the respect it deserves, researchers can safely unlock its synthetic potential while ensuring the well-being of themselves and their colleagues. Always consult your institution's specific safety guidelines and do not hesitate to seek advice from your EHS department.

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